

# Cupric chlorate molecular formula and CAS number.

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## Compound of Interest

Compound Name: *Cupric chlorate*

Cat. No.: *B084576*

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## Cupric Chlorate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Cupric chlorate**, with the chemical formula  $\text{Cu}(\text{ClO}_3)_2$ , is an inorganic compound composed of copper in its +2 oxidation state and the chlorate anion. It is a powerful oxidizing agent and is most commonly found in its hydrated forms, primarily as a tetrahydrate or hexahydrate. This document provides an in-depth overview of **cupric chlorate**, its chemical and physical properties, established experimental protocols for its synthesis and application in copper etching, and visual representations of these processes. While its direct application in drug development is not prominent, its role as a versatile chemical reagent and precursor makes it a compound of interest for various chemical and material science applications.

### Chemical Identification and Properties

**Cupric chlorate** is typically a blue to green crystalline solid that is highly soluble in water and other polar solvents.<sup>[1][2]</sup> It is crucial to handle this compound with care due to its strong oxidizing nature, which can lead to explosive reactions when in contact with organic materials, powdered metals, or sulfur.<sup>[1][3]</sup>

## Molecular and CAS Information

Compound Name	Molecular Formula	Molar Mass ( g/mol )	CAS Registry Number
Cupric Chlorate (Anhydrous)	<chem>Cu(ClO3)2</chem>	230.45	14721-21-2[1][4][5]
Cupric Chlorate Tetrahydrate	<chem>Cu(ClO3)2·4H2O</chem>	302.51	Not explicitly found
Cupric Chlorate Hexahydrate	<chem>Cu(ClO3)2·6H2O</chem>	338.54	13478-36-9[1]

Note: The CAS number 26506-47-8 is also frequently associated with **cupric chlorate**.[2][6]

## Physical and Chemical Properties

Property	Anhydrous	Tetrahydrate	Hexahydrate
Appearance	-	Light blue crystals[1]	Blue to green, deliquescent, octahedral crystals[4]
Density	-	2.26 g/cm <sup>3</sup> [1]	-
Melting Point	73 °C (decomposes) [1]	-	65 °C[1][4]
Solubility in Water	Highly soluble	See table below	See table below
Solubility in other solvents	-	-	Soluble in acetone and ethanol[1]

## Solubility of Cupric Chlorate Hydrates in Water

Temperature (°C)	Solubility of Tetrahydrate (g/100 mL)[1]	Solubility of Hexahydrate (g/100 mL)[1]
-31	54.59	-
-21	57.12	-
0	-	141
0.8	58.51	-
18	62.17	164.4
45	66.17	195.6
59.6	69.42	-
70	-	332
71	76.9	-

## Experimental Protocols

### Synthesis of Cupric Chlorate

One common laboratory method for the synthesis of **cupric chlorate** involves a double displacement reaction between copper sulfate and barium chlorate.[1]

Objective: To synthesize **cupric chlorate** via precipitation of barium sulfate.

Materials:

- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Barium chlorate ( $\text{Ba}(\text{ClO}_3)_2$ )
- Distilled water
- Beakers
- Heating plate with magnetic stirrer

- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Vacuum evaporator (optional)
- Crystallizing dish

#### Procedure:

- Prepare a one-molar solution of copper(II) sulfate by dissolving the appropriate amount in hot distilled water.
- In a separate beaker, prepare a one-molar solution of barium chloride in hot distilled water.
- While stirring, slowly add the barium chloride solution to the copper sulfate solution. A white precipitate of barium sulfate ( $\text{BaSO}_4$ ) will form immediately.
- Continue stirring the mixture while heating for approximately 30 minutes to ensure the reaction goes to completion.
- Allow the mixture to cool, and then filter off the barium sulfate precipitate using a Buchner funnel. The filtrate contains the desired **cupric chloride**.
- To obtain solid **cupric chloride** crystals, the filtrate can be carefully evaporated. For higher purity and better crystal formation, evaporation under a vacuum is recommended.[1]
- Transfer the concentrated solution to a crystallizing dish and allow it to cool slowly to form blue crystals of **cupric chloride** hydrate.[1]

## Application in Copper Etching

**Cupric chloride**, in conjunction with cupric chloride and hydrochloric acid, is used as an effective etchant for copper, particularly in the manufacturing of printed circuit boards (PCBs). [7][8][9] The chloride acts as an oxidizing agent to regenerate the cupric chloride.

Objective: To etch a copper-clad laminate using a cupric chloride/chloride etching solution.

#### Materials:

- Copper-clad laminate (e.g., for PCB prototyping)
- Etching solution:
  - Cupric chloride ( $\text{CuCl}_2$ )
  - Sodium chlorate ( $\text{NaClO}_3$ ) - as the oxidizer
  - Hydrochloric acid (HCl)
  - Water
- Etching tank or suitable container
- Heater and thermostat to maintain solution temperature
- Personal Protective Equipment (PPE): acid-resistant gloves, safety goggles, lab coat

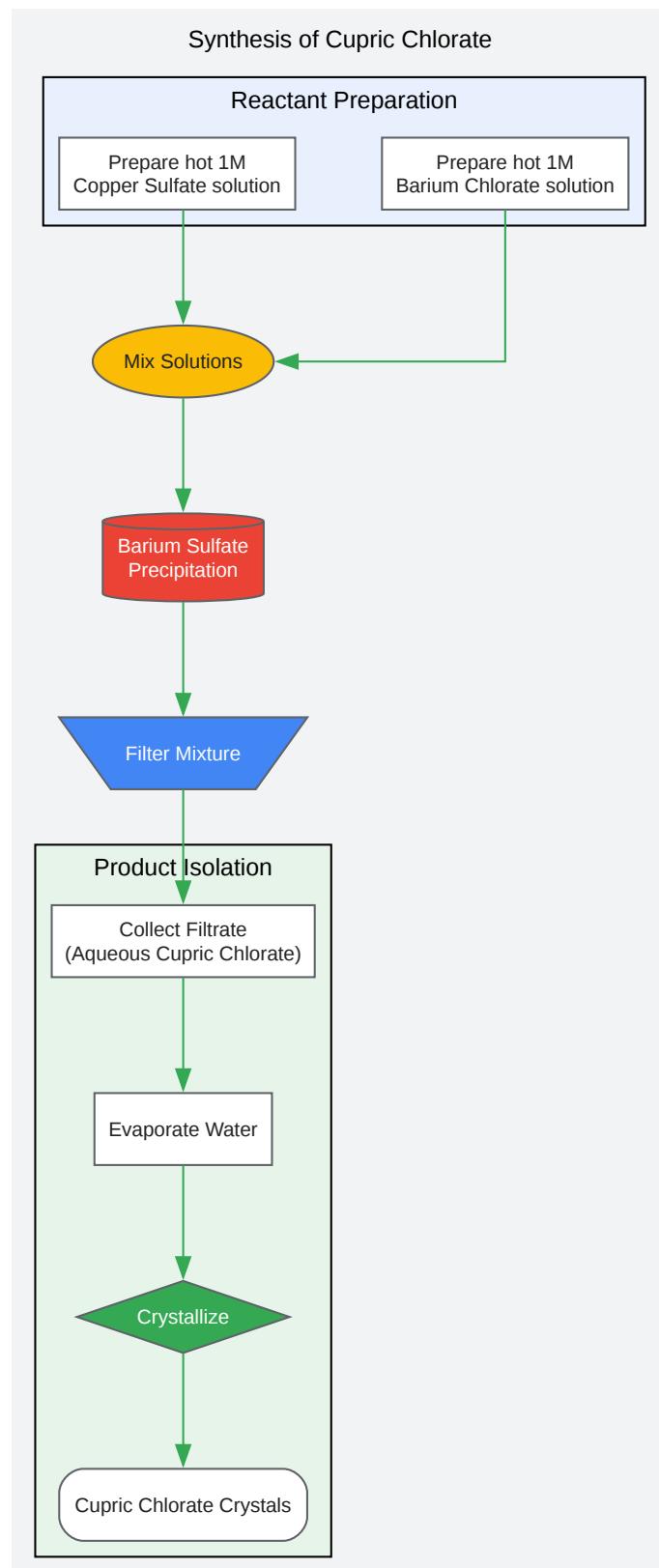
**Procedure:**

- Prepare the Etching Solution:
  - Dissolve cupric chloride in water to the desired concentration.
  - Slowly add hydrochloric acid to achieve the required free acid concentration (typically 1N to 2N).<sup>[8]</sup> The HCl is crucial for dissolving copper oxides and keeping cuprous chloride in solution.<sup>[8]</sup>
  - Introduce sodium chlorate to the solution. This will serve as the oxidizing agent to regenerate the cupric chloride during etching.
- Etching Process:
  - Heat the etching solution to the optimal operating temperature, typically between 45-55°C.<sup>[7]</sup>
  - Immerse the copper-clad laminate into the etching solution. Agitation or spraying of the etchant onto the copper surface will increase the etch rate.

- The etching reaction is as follows:  $\text{Cu} + \text{CuCl}_2 \rightarrow 2\text{CuCl}$ .
- The cuprous chloride ( $\text{CuCl}$ ) is then oxidized back to cupric chloride by the chlorate in the acidic solution:  $6\text{CuCl} + \text{NaClO}_3 + 6\text{HCl} \rightarrow 6\text{CuCl}_2 + \text{NaCl} + 3\text{H}_2\text{O}$ .<sup>[9]</sup>
- Monitoring and Control:
  - Monitor the specific gravity of the solution, which should be maintained between 1.3 and 1.4.<sup>[7]</sup>
  - The pH of the etching solution should be controlled, typically within a range of 0.5 to 2.5.<sup>[9]</sup>
  - The oxidation-reduction potential (ORP) can be monitored to control the addition of the chlorate regenerant.
- Post-Etching Treatment:
  - Once the desired amount of copper has been removed, take the laminate out of the etching bath.
  - Thoroughly rinse the etched board with water to remove any residual etchant.
  - Neutralize any remaining acid by dipping the board in a dilute basic solution, followed by a final water rinse.

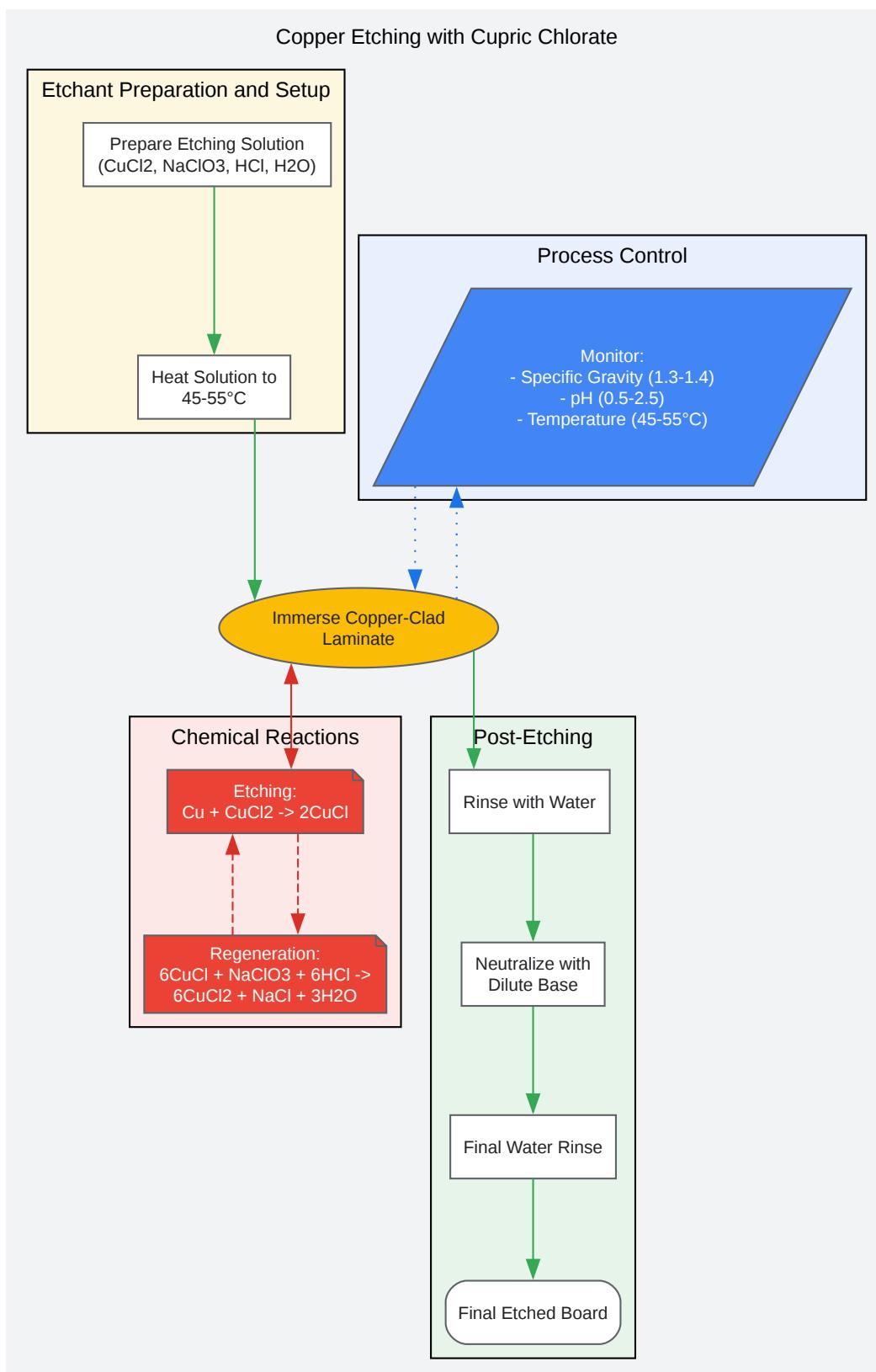
## Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the synthesis of **cupric chlorate**.



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Caption: Workflow for the copper etching process.

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